

## Potential antiviral properties of Teicoplanin A2-3 against enveloped viruses

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Teicoplanin A2-3	
Cat. No.:	B021304	Get Quote

## References

- 1. Sodium gluconate (527-07-1) 13C NMR [m.chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. An overview of methods using 13C for improved compound identification in metabolomics and natural products - PMC [pmc.ncbi.nlm.nih.gov]
- 5. vanderbilt.edu [vanderbilt.edu]
- 6. benchchem.com [benchchem.com]
- 7. Hyperpolarized  $\delta$ -[1-13C]gluconolactone as a probe of the pentose phosphate pathway PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]
- 9. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
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